Omega-Iododecylamine: Strategic Bifunctional Linker Applications

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Compound of Interest

Compound Name:	*10-Iododecan-1-amine*
CAS No.:	*113715-02-9*
Cat. No.:	*B14303813*

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Executive Summary

Omega-iododecylamine (specifically **10-iododecan-1-amine** and its analogs) represents a critical class of heterobifunctional linkers used in advanced medicinal chemistry and materials science. Characterized by a long hydrophobic alkyl chain (

) terminated by a primary amine (

) and a primary alkyl iodide (

), this molecule offers unique orthogonality. It is predominantly utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs), where linker length and lipophilicity dictate degradation efficiency, and in precision surface engineering. This guide details the mechanistic rationale, synthetic workflows, and stability protocols required to deploy this linker effectively.

Molecular Architecture & Reactivity Profile

Structural Logic

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The utility of omega-iododecylamine stems from the distinct electronic behaviors of its two termini, separated by a hydrophobic spacer.

- The Nucleophile (Amine,

  ): A reactive primary amine capable of forming stable amide bonds with carboxylic acids (via NHS esters or HATU activation) or secondary amines via reductive amination.

- The Electrophile (Iodide,

  ): A primary alkyl iodide serves as an excellent leaving group for

  reactions. It is significantly more reactive than its bromide or chloride counterparts, allowing for mild alkylation of phenols, thiols, or secondary amines.

- The Spacer (Decyl Chain,

  ): Unlike polyethylene glycol (PEG) linkers, the alkyl chain is hydrophobic. This influences the cell permeability of the final conjugate and can induce distinct protein-protein interaction (PPI) geometries in PROTAC ternary complexes.

The Orthogonality Challenge

While bifunctional, the molecule is self-reactive. The amine of one molecule can displace the iodide of another, leading to polymerization.

- Control Strategy: The molecule is typically supplied and stored as a hydrochloride salt (

). Protonation deactivates the amine nucleophile, preventing intermolecular alkylation.

- Operational Rule: Bases (e.g., DIPEA,

) should only be introduced when the immediate reaction with the target electrophile is intended.

Primary Application: PROTAC Linker Synthesis

In PROTAC design, the linker is not merely a connector; it is a thermodynamic lever. The 10-carbon alkyl chain of omega-iododecylamine provides a specific spatial separation (

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) often required to bridge an E3 ligase (e.g., Cereblon) and a Target Protein (POI) without steric clash.

Why Alkyl over PEG?

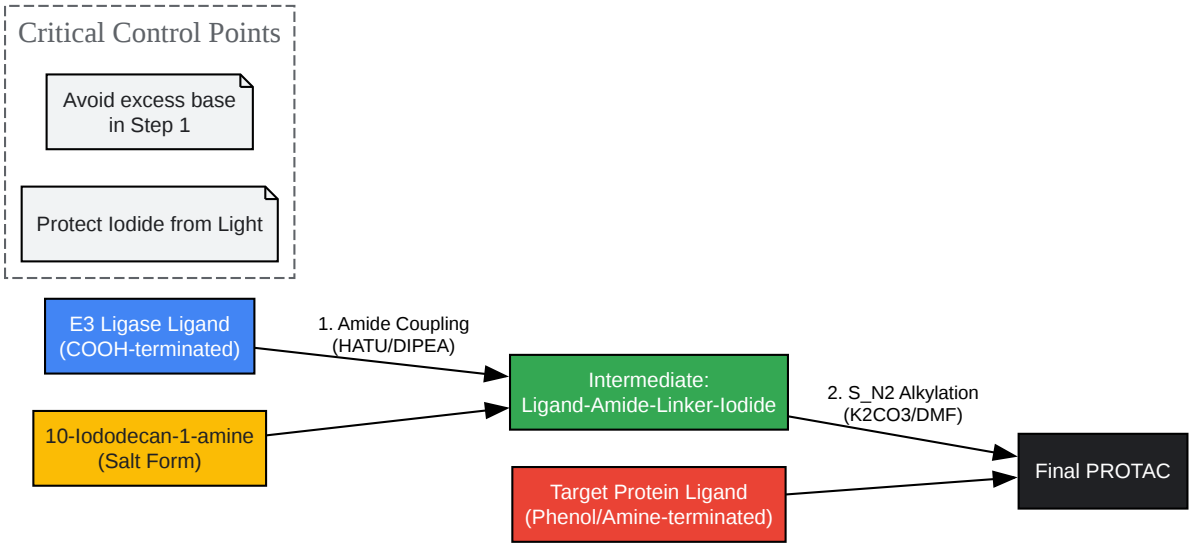
While PEG linkers improve solubility, they can suffer from high conformational entropy. The hydrophobic alkyl chain of omega-iododecylamine:

- Increases Permeability: Enhances the logP of the final chimera, aiding cell membrane penetration.
- Restricts Conformation: The semi-rigid nature of the alkyl chain can stabilize productive ternary complexes.

Synthetic Workflow: The "Amide-First" Approach

The most robust synthetic route involves reacting the amine end first to avoid handling the reactive iodide through multiple steps.

Diagram 1: PROTAC Synthesis Logic



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Caption: Stepwise assembly of a PROTAC using omega-iododecylamine. The amine is coupled first to generate a stable alkylating intermediate.

Experimental Protocols

Protocol A: Amide Coupling (Amine Terminus)

Objective: Attach the linker to a Carboxylic Acid-containing Ligand (e.g., Pomalidomide derivative).

Materials:

- Ligand-COOH (

  eq)
- **10-iododecan-1-amine** HCl (

  eq)
- HATU (

  eq)
- DIPEA (

  eq)
- Solvent: Anhydrous DMF

Procedure:

- Activation: Dissolve Ligand-COOH and HATU in anhydrous DMF under Nitrogen. Stir for 5 minutes.
- Addition: Add **10-iododecan-1-amine** HCl followed immediately by DIPEA.
  - Note: The salt form prevents polymerization. Adding DIPEA releases the free amine in situ to react with the activated ester.

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- Reaction: Stir at Room Temperature (RT) for 2–4 hours. Monitor by LC-MS.[1]
- Work-up: Dilute with EtOAc, wash with 5% LiCl (aq) (to remove DMF), saturated

  , and brine. Dry over

  .
- Result: Ligand-Amide-Alkyl-Iodide.

Protocol B: Alkylation (Substitution at Iodide)

Objective: Conjugate the Iodide-intermediate to a nucleophilic Target Ligand (e.g., a phenol group).

Materials:

- Ligand-Amide-Alkyl-Iodide (from Protocol A)
- Target Ligand-OH (Phenol) (

  eq)
- Base:

  (anhydrous,

  eq) or

  (for faster kinetics)
- Solvent: Anhydrous DMF or Acetone

Procedure:

- Preparation: Dissolve Target Ligand-OH in solvent. Add

  . Stir for 15 mins to generate the phenoxide anion.
- Coupling: Add Ligand-Amide-Alkyl-Iodide (dissolved in minimal solvent).

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- Conditions: Heat to

  for 4–16 hours.

  - Critical: Iodides are light-sensitive. Wrap the reaction vessel in aluminum foil.

- Work-up: Filter off solids (

). Concentrate filtrate.[1] Purify via Preparative HPLC.

Stability & Troubleshooting

Photolytic Instability

Alkyl iodides possess a weak C-I bond (

kcal/mol). Exposure to UV or ambient light can cause homolytic cleavage, releasing free iodine radicals (

) and compromising the linker integrity.

- Symptom: Starting material turns yellow/brown.
- Prevention: Store solid and solutions in amber vials. Wrap reaction flasks in foil.
- Rescue: If free iodine is present (brown color), wash the organic phase with dilute sodium thiosulfate (

) during work-up to reduce

  back to iodide.

Reactivity Comparison Table

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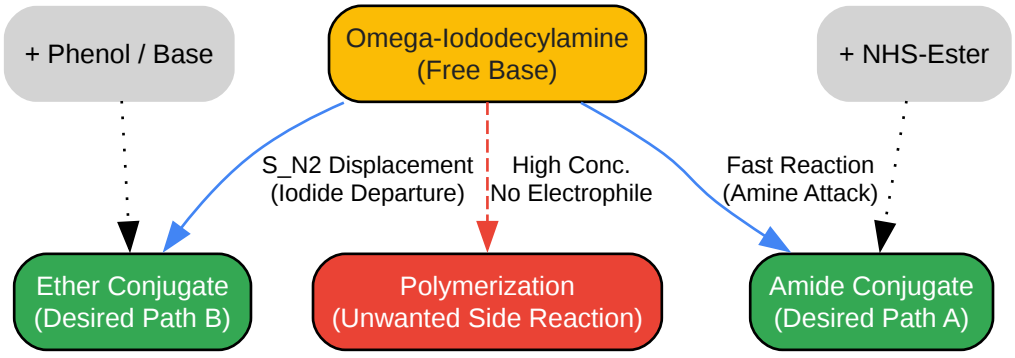
Parameter	Omega-Iododecylamine	Omega-Bromodecylamine	Omega-Amino-PEG-Acid
Leaving Group Ability	High ( )	Moderate ( )	N/A
Reaction Temp ( )	Mild ( )	Harsh ( )	N/A
Hydrophobicity	High (Lipophilic)	High (Lipophilic)	Low (Hydrophilic)
Storage Stability	Low (Light Sensitive)	High	High
Primary Use	Phenol/Amine Alkylation	Robust Alkylation	Soluble Linkers

Advanced Visualization: Reactivity Pathways

Diagram 2: Competitive Reactivity & Orthogonality



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Caption: The kinetic competition between desired conjugation pathways and self-polymerization. Maintaining the salt form or dilute conditions is essential.

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